

Physical properties of 2',3',5'-Trifluoroacetophenone (boiling point, density)

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Compound of Interest

Compound Name: 2',3',5'-Trifluoroacetophenone

Cat. No.: B1306030

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Technical Guide: Physical Properties of 2',3',5'-Trifluoroacetophenone

This technical guide provides an in-depth overview of the key physical properties of **2',3',5'-Trifluoroacetophenone**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Compound Overview

2',3',5'-Trifluoroacetophenone is a fluorinated aromatic ketone. The presence of three fluorine atoms on the phenyl ring significantly influences its chemical reactivity and physical properties, making it a compound of interest in medicinal chemistry and materials science. Accurate knowledge of its physical properties, such as boiling point and density, is crucial for its application in synthesis, process development, and formulation.

Physical Properties

The physical properties of **2',3',5'-Trifluoroacetophenone** are summarized in the table below. It is important to note that the available data for this specific isomer are predicted values.

Physical Property	Value	Notes
Boiling Point	193.3 ± 35.0 °C	Predicted value[1]
Density	1.303 ± 0.06 g/cm ³	Predicted value[1]
Molecular Formula	C ₈ H ₅ F ₃ O	
Molar Mass	174.12 g/mol	[1]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **2',3',5'-Trifluoroacetophenone** are not detailed in the available literature, this section outlines the general, standardized methodologies that would be employed for such a characterization.

3.1. Boiling Point Determination (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for its determination is distillation, following a procedure such as ASTM D1078.

- **Apparatus Setup:** A standard distillation apparatus is assembled, consisting of a distillation flask, a condenser, a temperature sensor (thermometer or thermocouple) placed at the vapor outlet, and a receiving flask.
- **Sample Preparation:** A measured volume of **2',3',5'-Trifluoroacetophenone** is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- **Heating:** The flask is heated gently. The heating rate is controlled to maintain a steady distillation rate of approximately 4-5 mL per minute.
- **Equilibrium and Measurement:** The temperature is recorded when the vapor condensation front is stable on the temperature sensor's bulb and the first drop of distillate is collected. This temperature, corrected for atmospheric pressure, is reported as the initial boiling point.

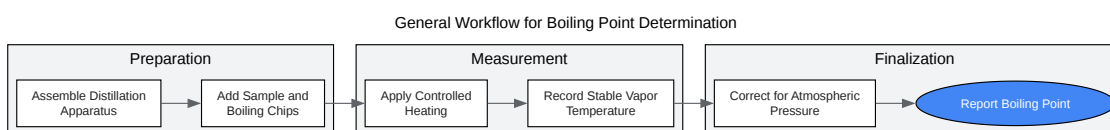
3.2. Density Determination (Pycnometer Method)

Density is the mass per unit volume of a substance. The pycnometer method is a precise technique for measuring the density of liquids.

- **Calibration:** The pycnometer (a glass flask with a precise, known volume) is cleaned, dried, and weighed empty (m_1). It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature (e.g., 25 °C), and weighed again (m_2). The volume of the pycnometer (V) is calculated.
- **Sample Measurement:** The calibrated pycnometer is emptied, dried, and filled with **2',3',5'-Trifluoroacetophenone** at the same specific temperature.
- **Weighing:** The pycnometer containing the sample is weighed (m_3).
- **Calculation:** The density (ρ) of the sample is calculated using the formula: $\rho = (m_3 - m_1) / V$.

Visualized Workflows

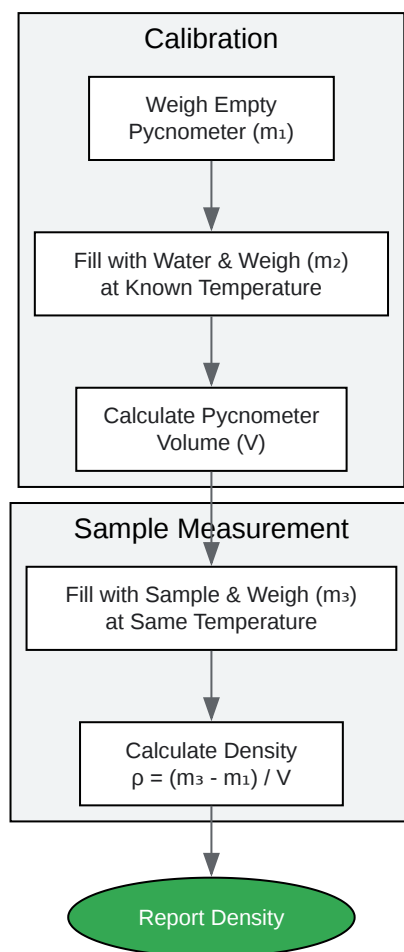
The following diagrams illustrate the generalized workflows for the experimental determination of boiling point and density.



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Caption: A flowchart illustrating the standard procedure for determining boiling point.

General Workflow for Density Determination (Pycnometer)



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Caption: A flowchart showing the steps for measuring liquid density using a pycnometer.

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References

- 1. chembk.com [chembk.com]
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